

Application Notes and Protocols for Preparing SIS3 Stock Solution with DMSO

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Compound of Interest

Compound Name: SIS3

Cat. No.: B1680984

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **SIS3**, a specific inhibitor of Smad3, is a valuable tool for investigating the transforming growth factor-beta (TGF- β) signaling pathway. It selectively blocks the phosphorylation of Smad3, a key downstream mediator of TGF- β signaling, without affecting the phosphorylation of Smad2.^{[1][2]} This specificity allows for the precise dissection of Smad3-dependent cellular processes, such as fibrosis, apoptosis, and inflammation.^{[3][4]} These application notes provide detailed protocols for the preparation of **SIS3** stock solutions using dimethyl sulfoxide (DMSO) and their application in cell culture experiments.

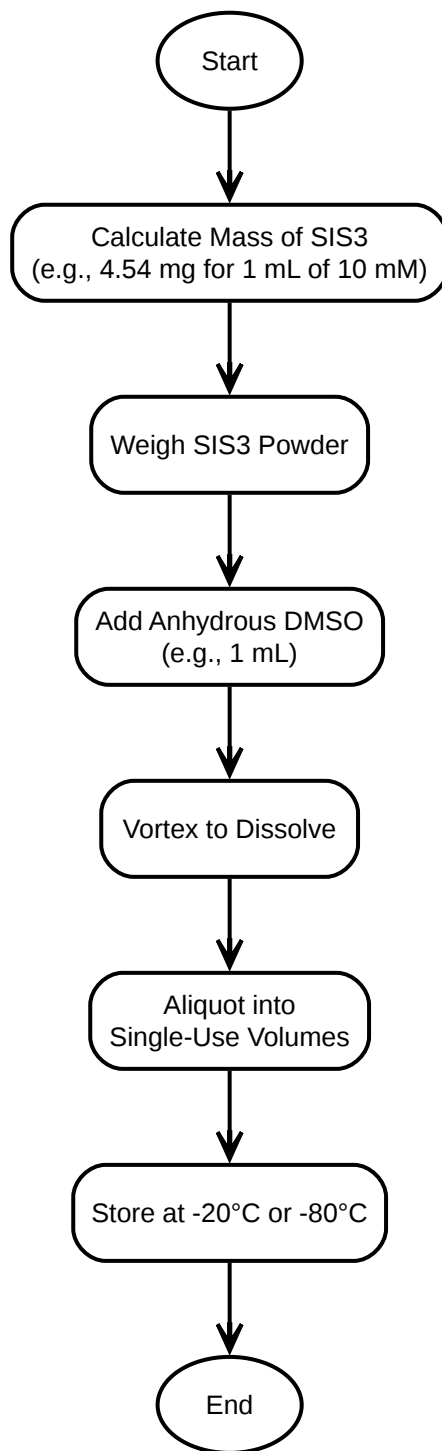
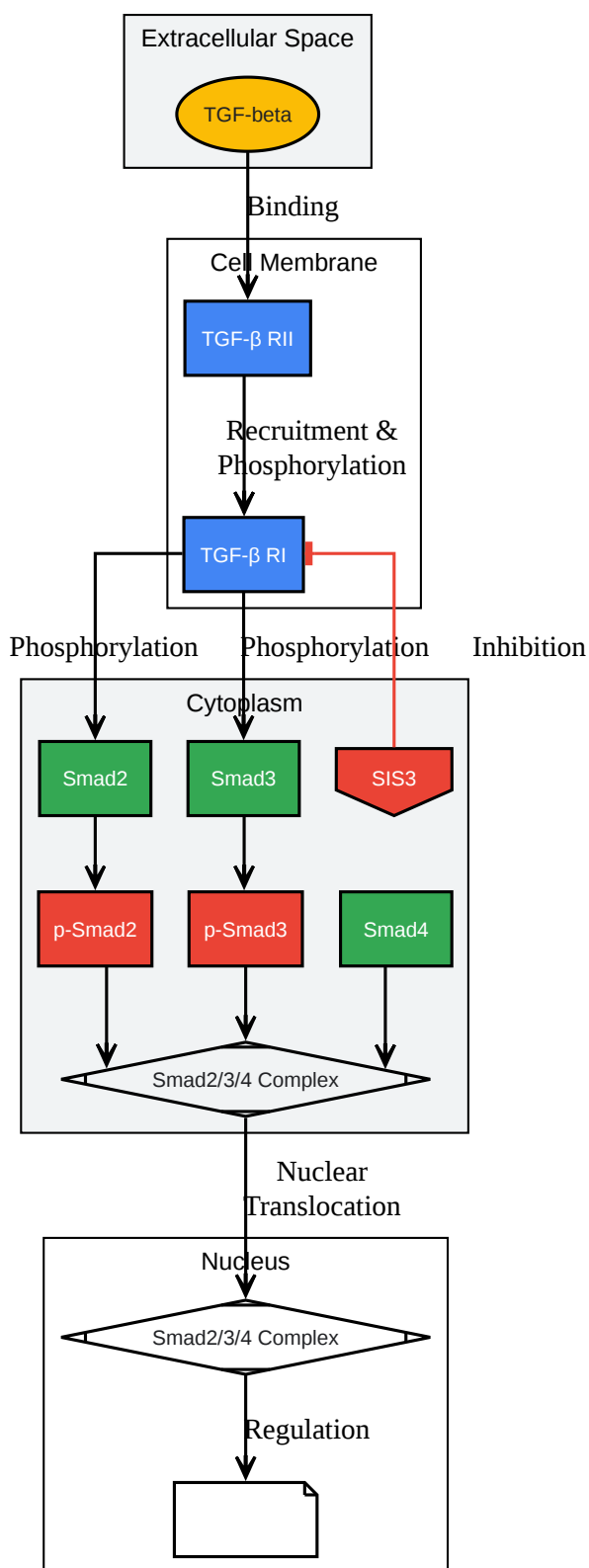
I. SIS3 Properties and Solubility

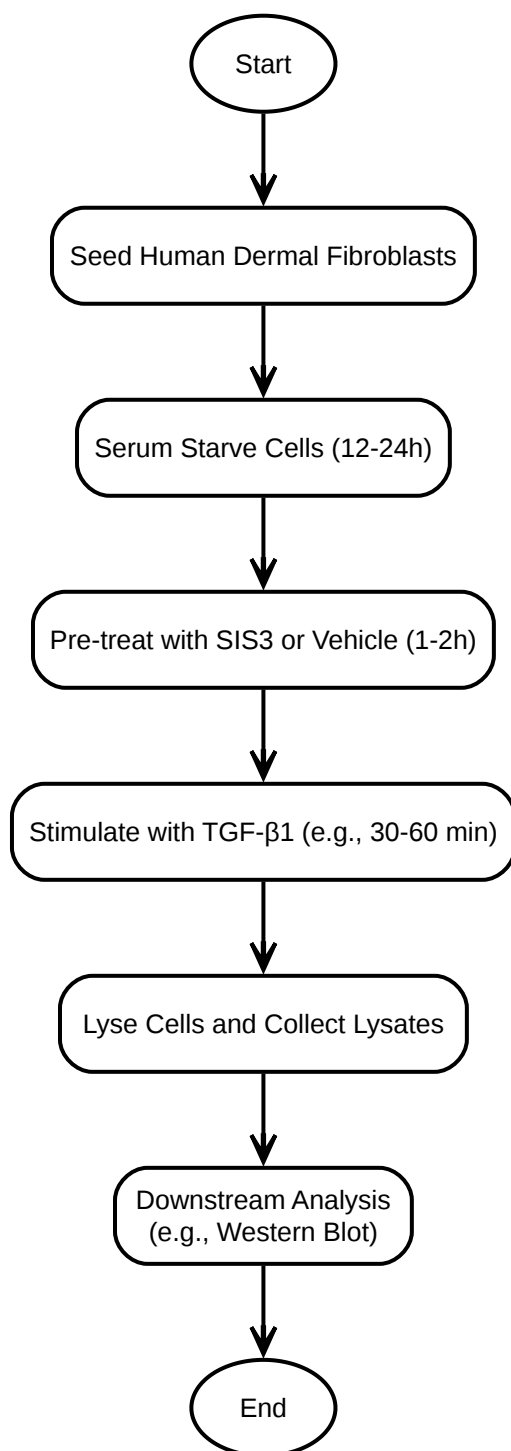
A summary of the key properties of **SIS3** is provided in the table below.

Property	Value	Source
Molecular Formula	C ₂₈ H ₂₇ N ₃ O ₃	[5]
Molecular Weight	453.53 g/mol	[5]
Solubility in DMSO	≥ 15 mg/mL	[5]
Alternative Solubility	30 mg/mL	[6]
Alternative Solubility	91 mg/mL (200.64 mM)	[4]
Storage Temperature	2-8°C (solid)	[5]
Long-term Storage	-20°C or -80°C (in solution)	General Lab Practice

II. TGF-β/Smad3 Signaling Pathway

The diagram below illustrates the canonical TGF-β signaling pathway and the specific point of inhibition by **SIS3**. TGF-β ligands bind to type II receptors, which then recruit and phosphorylate type I receptors. The activated type I receptor, in turn, phosphorylates Smad2 and Smad3. Phosphorylated Smad2/3 then forms a complex with Smad4, which translocates to the nucleus to regulate target gene expression. **SIS3** specifically prevents the phosphorylation of Smad3.





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